# A Comprehensive Technical Guide to the Physicochemical Properties of Fumaric Acid

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *trans-2-Butene-1,4-dicarboxylic acid* |
| *CAS No.:* | *29311-53-3* |
| *Cat. No.:* | *B3028728* |

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## Introduction

Fumaric acid, or trans-butenedioic acid, is a naturally occurring dicarboxylic acid that plays a pivotal role in both biochemistry and pharmaceutical sciences. As an essential intermediate in the Krebs cycle (citric acid cycle), it is fundamental to cellular respiration in eukaryotes. Beyond its metabolic significance, fumaric acid's unique physicochemical characteristics make it a versatile excipient and active pharmaceutical ingredient (API) in drug development. Its use in oral pharmaceutical formulations is well-established, and it has been clinically applied in the treatment of conditions like psoriasis.

This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of fumaric acid. Tailored for researchers, scientists, and drug development professionals, this document synthesizes technical data with practical insights, explaining the causality behind experimental choices and providing actionable protocols.

## Chemical Structure and Isomerism

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Fumaric acid ($C_4H_4O_4$) is the trans-isomer of butenedioic acid. Its structure features two carboxylic acid groups on opposite sides of a carbon-carbon double bond. This trans-configuration is crucial as it imparts significant stability compared to its cis-isomer, maleic acid, due to reduced steric hindrance between the carboxylic groups. The rigidity of the double bond locks the molecule in a planar structure, contributing to its distinct physical properties.

This structural difference is a key determinant of its higher melting point and lower aqueous solubility compared to maleic acid, making it a more stable crystalline solid.

Caption: 2D Chemical Structure of Fumaric Acid.

## Acidity and Dissociation Constants (pKa)

As a dicarboxylic acid, fumaric acid can donate two protons. It is a relatively weak acid with two distinct dissociation constants, $pKa_1$ and $pKa_2$. The pKa values are critical in drug development as they dictate the ionization state of the molecule at a given pH, which in turn influences its solubility, absorption, and interaction with other formulation components.

| Property | Value | Reference |
|---|---|---|
| $pKa_1$ | ~3.03 | |
| $pKa_2$ | ~4.44 | |

The first dissociation ($pKa_1$) corresponds to the loss of a proton from one carboxylic acid group, while the second ($pKa_2$) corresponds to the loss of the proton from the second group. The difference in these values is significant. After the first deprotonation, the resulting carboxylate anion makes it more difficult to remove the second, positively charged proton, hence the higher $pKa_2$ value.

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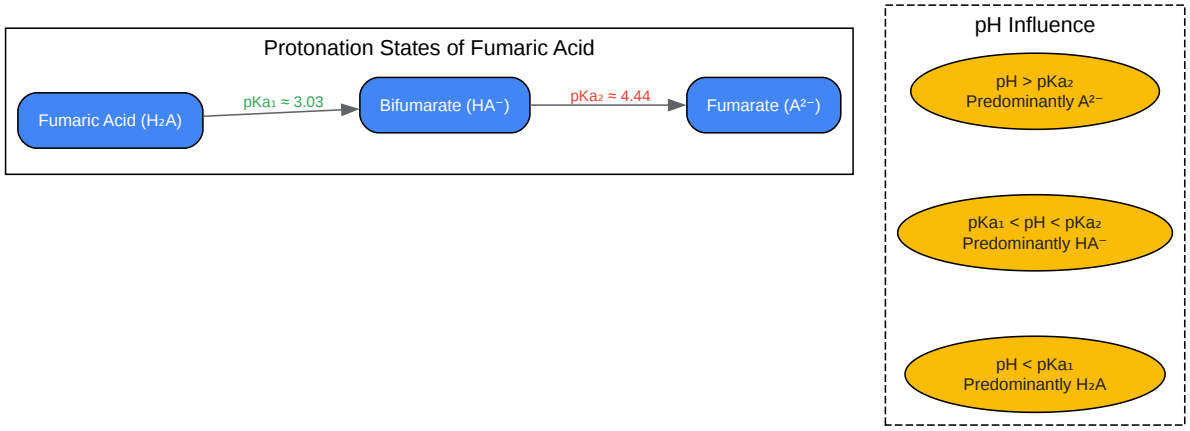


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Caption: Dissociation equilibrium of fumaric acid as a function of pH.

## Experimental Protocol: pKa Determination by Potentiometric Titration

The acid dissociation constants of fumaric acid can be accurately determined using potentiometric titration.

Principle: A solution of fumaric acid is titrated with a strong base (e.g., NaOH) of a known concentration. The pH of the solution is monitored throughout the titration. The pKa values correspond to the pH at the half-equivalence points.

Methodology:

- Preparation: Prepare a standard solution of fumaric acid of known concentration (e.g., 0.1 M) in deionized water. Standardize a solution of NaOH (e.g., 0.1 M).

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- Titration Setup: Place a known volume of the fumaric acid solution in a beaker with a magnetic stirrer. Immerse a calibrated pH electrode in the solution.
- Data Collection: Add the standardized NaOH solution in small, precise increments from a burette. Record the pH after each addition, allowing the solution to stabilize.
- Data Analysis: Plot a titration curve of pH versus the volume of NaOH added. The two pKa values are determined from the pH at the points where 50% and 150% of the first equivalence volume of NaOH has been added.

## Solubility Profile

A defining characteristic of fumaric acid is its limited solubility in cold water, which increases significantly with temperature. This property is advantageous for applications requiring controlled or gradual dissolution.

| Solvent | Temperature (°C) | Solubility ( g/100 mL) | Reference |
|---|---|---|---|
| Water | 25 | 0.63 | |
| Water | 100 | ~9.8 | |
| Ethanol (95%) | 30 | 5.76 | |
| Ether | 25 | 0.72 | |
| Acetone | 30 | 1.72 | |

Fumaric acid is more hydrophobic compared to other dicarboxylic acids like citric or malic acid. This reduced affinity for water contributes to its non-hygroscopic nature, meaning it does not readily absorb moisture from the air. This is a highly desirable trait in pharmaceutical formulations, particularly for solid dosage forms, as it enhances the stability of the final product by preventing moisture-induced degradation or changes in physical properties.

## Experimental Protocol: Solubility Determination

The equilibrium solubility of fumaric acid can be determined using the shake-flask method.

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Principle: A saturated solution is created by agitating an excess amount of the solid drug in a specific solvent at a constant temperature until equilibrium is reached. The concentration of the dissolved drug in the filtered solution is then quantified.

Methodology:

- Equilibration: Add an excess amount of fumaric acid to a sealed container with a known volume of the solvent (e.g., purified water, buffered solutions at various pH). Agitate the mixture in a constant temperature bath (e.g., 25°C or 37°C) for a sufficient time (e.g., 24-48 hours) to ensure equilibrium.
- Sampling and Filtration: Withdraw a sample of the supernatant and immediately filter it through a suitable membrane filter (e.g., 0.45 µm) to remove undissolved solid.
- Quantification: Dilute the clear filtrate with a suitable solvent. Determine the concentration of fumaric acid in the diluted sample using a validated analytical method such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Calculation: Calculate the solubility from the measured concentration, accounting for the dilution factor. Express the result in units such as mg/mL or g/100 mL.

## Crystalline Structure and Thermal Properties

Fumaric acid exists as a white, odorless crystalline powder or granules. Its trans-configuration allows for efficient crystal packing, leading to a high melting point and thermal stability.

| Property | Value | Reference |
|---|---|---|
| Appearance | White crystalline powder or granules | |
| Melting Point | 287 °C (decomposes) | |
| Density | 1.635 g/cm³ | |

The high melting point of 287°C (with decomposition) underscores its thermal stability, a valuable attribute for manufacturing processes that may involve heat. Polymorphism, the ability of a substance to exist in different crystalline forms, has been noted for fumaric acid and its

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salts, which can have significant implications for the stability, solubility, and bioavailability of a drug product.

## Thermal Analysis: DSC and TGA

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are essential techniques for characterizing the thermal properties of fumaric acid.

Principle:

- DSC measures the difference in heat flow between a sample and a reference as a function of temperature, identifying events like melting, crystallization, and glass transitions.
- TGA measures the change in mass of a sample as a function of temperature, indicating decomposition, sublimation, or loss of volatiles.

Expected Results for Fumaric Acid:

- A TGA scan would show that fumaric acid is stable with minimal mass loss until it begins to slowly volatilize around 172°C, with a more rapid rate above 200°C.
- A DSC curve would show a strong endothermic peak around 273°C, corresponding to its sublimation.

Caption: Workflow for Thermal Analysis of Fumaric Acid using TGA/DSC.

# Spectroscopic Properties

Spectroscopic techniques are indispensable for the identification and structural elucidation of fumaric acid.

- Infrared (IR) Spectroscopy: The IR spectrum of fumaric acid exhibits characteristic absorption bands corresponding to its functional groups. Key peaks include a broad O-H stretch from the carboxylic acid groups, a C=O carbonyl stretch, and a C=C double bond stretch. These spectra can be used for identification by comparing them to a standard.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: $^{1}H$ and $^{13}C$ NMR spectroscopy provide detailed information about the molecular structure. The $^{1}H$ NMR spectrum is relatively

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simple, showing a characteristic singlet for the two equivalent vinyl protons due to the molecule's symmetry. The $^{13}C$ NMR will show distinct signals for the carboxyl carbons and the $sp^2$ hybridized carbons of the double bond.

- UV-Vis Spectroscopy: Fumaric acid exhibits UV absorption due to the π-π* transitions of the carbon-carbon double bond conjugated with the carbonyl groups.

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